An In-depth Technical Guide to 1,1-Diethylurea: Molecular Structure and Weight

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Compound of Interest	
Compound Name:	*1,1-Diethylurea*
CAS No.:	*634-95-7*
Cat. No.:	*B1203175*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1,1-Diethylurea**, focusing on its molecular structure and weight. Designed for professionals in research and drug development, this document synthesizes fundamental chemical data with practical insights, ensuring a thorough understanding of this compound's properties and applications.

Introduction: Unveiling 1,1-Diethylurea

1,1-Diethylurea, also known as N,N-Diethylurea, is a urea derivative characterized by the presence of two ethyl groups attached to the same nitrogen atom.[1] This asymmetrical substitution pattern confers specific chemical properties that are of interest in various scientific and industrial domains. It presents as a white to almost white crystalline powder and is known to be hygroscopic, necessitating storage in a cool, dark, and moisture-free environment under an inert gas.[1] Its primary utility is found in the formation of molecular adducts with nitro-substituted aromatic carboxylic acids.[2][3]

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Core Molecular Attributes: Structure and Weight

A precise understanding of a molecule's structure and weight is fundamental to its application in research and development. These core attributes dictate its reactivity, physical properties, and stoichiometric relationships in chemical reactions.

Molecular Structure

The molecular formula for **1,1-Diethylurea** is C5H12N2O.[1][4][2][5][6] Its structure features a central carbonyl group bonded to two nitrogen atoms. One nitrogen is part of a primary amine group (-NH2), while the other is a tertiary amine with two ethyl (-CH2CH3) substituents. This arrangement is distinct from its isomer, 1,3-diethylurea, where the ethyl groups are attached to different nitrogen atoms.

The connectivity of atoms can be represented by the following diagram:

Caption: 2D representation of the **1,1-Diethylurea** molecular structure.

The structural arrangement can be further elucidated using various chemical identifiers:

- SMILES String: CCN(CC)C(N)=O[3][7]
- InChI: 1S/C5H12N2O/c1-3-7(4-2)5(6)8/h3-4H2,1-2H3,(H2,6,8)[3][7]
- InChIKey: TUMNHQRORINJKE-UHFFFAOYSA-N[3][7]

Molecular Weight

The molecular weight of a compound is a critical parameter for quantitative analysis, solution preparation, and reaction stoichiometry. For **1,1-Diethylurea**, the molecular weight is 116.16 g/mol .[1][4][2][7] This value is derived from the sum of the atomic weights of its constituent atoms (5 carbons, 12 hydrogens, 2 nitrogens, and 1 oxygen).

Physicochemical Properties and Identification

A comprehensive characterization of **1,1-Diethylurea** involves understanding its physical and chemical properties, which are summarized in the table below. These properties are essential for handling, storage, and application of the compound.

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Property	Value	Source(s)
CAS Number	634-95-7	[1][4][2][5]
Molecular Formula	C5H12N2O	[1][4][2][5][6]
Molecular Weight	116.16 g/mol	[1][4][2][7]
Appearance	White to almost white crystalline powder	[1]
Melting Point	69-71 °C	[4][3]
Boiling Point	130 °C at 3 mmHg	[4]
Solubility in Water	50 g/L, clear solution	[4][3]
Flash Point	60 °C	[4]
Storage Temperature	2-8 °C	[4]

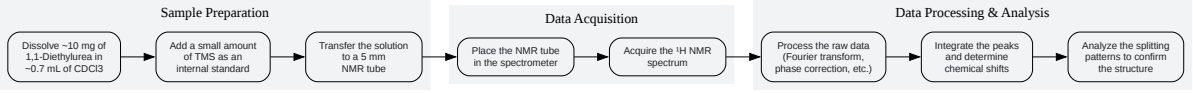
Experimental Protocols for Characterization

The identity and purity of **1,1-Diethylurea** can be confirmed through various analytical techniques. Below are representative protocols for common characterization methods.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Workflow for ^{1}H NMR Analysis:



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Caption: Standard workflow for ^{1}H NMR analysis of **1,1-Diethylurea**.

- Expected ^{1}H NMR Spectrum: The spectrum of **1,1-Diethylurea** would be expected to show a triplet corresponding to the methyl protons (-CH3), a quartet for the methylene protons (-CH2-), and a broad singlet for the amine protons (-NH2). The integration of these peaks should correspond to a 6:4:2 ratio.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight of a compound by measuring the mass-to-charge ratio of its ions.

Step-by-Step Mass Spectrometry Protocol:

- Sample Introduction: Introduce a dilute solution of **1,1-Diethylurea** into the mass spectrometer, typically via direct infusion or coupled with a chromatographic system like GC-MS or LC-MS.
- Ionization: Ionize the sample using an appropriate technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio using a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: Detect the ions to generate a mass spectrum.
- Data Analysis: Analyze the spectrum to identify the molecular ion peak (M+), which should correspond to the molecular weight of **1,1-Diethylurea** (116.16). Fragmentation patterns can also be analyzed to further confirm the structure.

Safety and Handling

1,1-Diethylurea is classified as harmful if swallowed.[4] It is essential to handle this compound with appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[4] It is incompatible with oxidizing agents and should be stored away from them.[1]

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Conclusion

This technical guide has provided a detailed overview of the molecular structure and weight of **1,1-Diethylurea**, supported by its physicochemical properties and standard characterization protocols. A thorough understanding of these fundamental aspects is crucial for its effective and safe use in research and development applications, particularly in the synthesis of more complex molecules and materials.

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